

Application Note: C.I. Reactive Brown 3 in Contact Lens Tinting[1][2]

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Compound of Interest

Compound Name: *Reactive brown 3*

CAS No.: *12217-08-2*

Cat. No.: *B1172279*

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Executive Summary

C.I. **Reactive Brown 3** is a synthetic reactive dye historically utilized in the ophthalmic device industry to impart cosmetic tints (e.g., iris patterns) or visibility handling tints to hydrogel lenses. Unlike physical entrapment or dispersed pigments, **Reactive Brown 3** functions by forming covalent ether linkages with the hydroxyl (-OH) or amine (-NH₂) groups of the polymer matrix (typically HEMA or PVA).[1] This covalent bonding ensures superior color fastness, resistance to leaching during sterilization (autoclaving), and long-term ocular safety.[1]

Regulatory & Safety Advisory (Critical)

- FDA Status: While reactive dyes like Reactive Red 180 and Reactive Blue 4 are explicitly listed in 21 CFR 73.3121 (Poly(hydroxyethyl methacrylate)-dye copolymers), **Reactive Brown 3** may require specific verification.[1] It is cited in patent literature (e.g., US4553975A) as a suitable colorant.[1] Manufacturers must verify if it falls under an existing Color Additive Petition (CAP) or requires a new listing/PMA supplement before commercial distribution in the US.

- Handling: Reactive dyes are respiratory sensitizers.[1] All powder handling must occur in a filtered fume hood.[1]

Scientific Foundation: Mechanism of Action

Reactive Brown 3 typically belongs to the halotriazine or vinyl sulfone class of dyes. In the context of contact lenses (HEMA-based), the fixation mechanism relies on nucleophilic substitution.[2]

- Activation: Under alkaline conditions ($\text{pH} > 10$), the hydroxyl groups of the HEMA polymer are deprotonated to form alkoxide ions ().[1]
- Coupling: The nucleophilic alkoxide attacks the reactive carbon on the dye's triazine ring (or vinyl sulfone group), displacing a leaving group (usually Chloride or Sulfate).
- Fixation: A stable covalent ether bond is formed, making the dye an integral part of the polymer chain.

Figure 1: Chemical Reaction Pathway

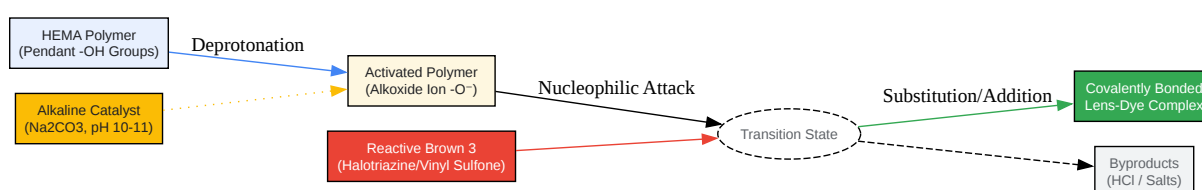


Fig 1: Mechanism of Covalent Fixation of Reactive Brown 3 to HEMA Matrix

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[1]

Experimental Protocol

This protocol describes the Post-Polymerization Tinting (Dip) method, which offers precise control over tint intensity and reduces interference with the polymerization kinetics.

Materials Required[1][2][4][5][6][7][8][9][10]

- Substrate: Hydrated HEMA or SiHy contact lenses (clear).[1]
- Dye: C.I.[1][3][4][5] **Reactive Brown 3** (High purity, salt-free preferred).
- Solvent: Deionized (DI) Water (18.2 MΩ).[1]
- Activator: Sodium Carbonate (
), anhydrous.[1]
- Buffer: Phosphate Buffered Saline (PBS), pH 7.4.[1]
- Equipment: Orbital shaker, temperature-controlled water bath, spectrophotometer (UV-Vis).

Step-by-Step Methodology

Phase 1: Preparation of Solutions

- Dye Stock Solution (1% w/v): Dissolve 1.0 g of **Reactive Brown 3** in 100 mL of DI water. Filter through a 0.45 µm nylon filter to remove particulates.[1]
- Activation Solution (1.0 M): Dissolve 10.6 g of

in 100 mL of DI water. Note: This creates a high pH (~11.[1]5) necessary for reaction.[1]
- Fixation Bath: Mix Dye Stock and Activation Solution in a ratio determined by desired intensity (Start with 1:4 Dye:Base for light tint, 1:1 for dark).[1]

Phase 2: Tinting Process[1]

- Equilibration: Place sterile, hydrated lenses into the Activation Solution (1.0 M

) for 15 minutes at room temperature. This swells the matrix and deprotonates surface hydroxyls.
- Dyeing: Transfer lenses into the Fixation Bath.

- Incubation: Incubate at 40°C - 60°C for 30 to 60 minutes.
 - Insight: Higher temperature accelerates diffusion and reaction rate but increases risk of hydrolysis (dye reacting with water instead of lens).[1] 50°C is optimal for monochlorotriazines.[1]
- Quenching: Remove lenses and immediately submerge in copious DI water to stop the reaction.

Phase 3: Extraction & Purification (Critical for Safety)

Unreacted dye is toxic and must be removed.[1]

- Wash 1: Rinse lenses in running DI water for 5 minutes.[1]
- Extraction: Boil lenses in DI water or Saline (0.9% NaCl) for 1 hour.
 - Validation: The extraction solution should remain clear. If colored, repeat boiling.
- Equilibration: Transfer lenses to PBS (pH 7.4) and autoclave at 121°C for 20 minutes (standard sterilization).

Figure 2: Manufacturing Workflow

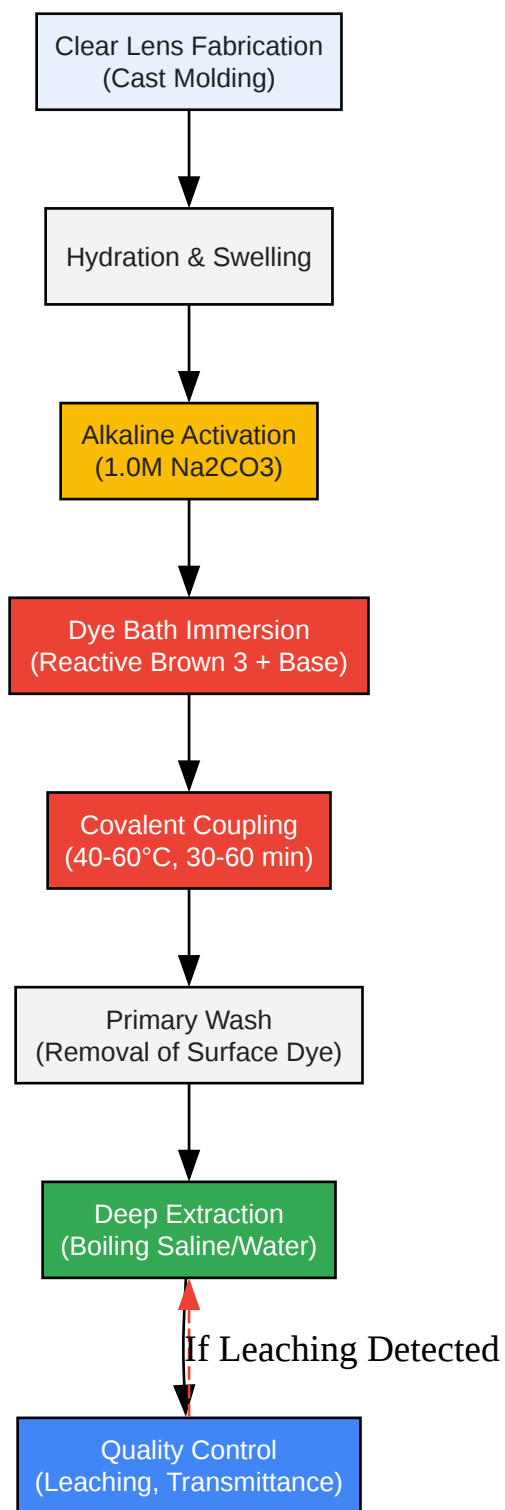


Fig 2: Post-Polymerization Tinting Workflow

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Data Presentation & Quality Control

Quantitative Validation Metrics

To ensure the process is reproducible, the following parameters must be logged.

Parameter	Target Specification	Method of Verification
Visual Transmission	> 90% (Handling Tint)10-30% (Cosmetic Iris)	UV-Vis Spectrophotometry (380-780 nm)
Leachability	< 0.1 Absorbance Units (AU)	Soak lens in 1mL saline for 24h; measure Abs at
Dimensional Stability	0.2 mm (Diameter/BC)	Opto-mechanical gauge comparison (Pre vs. Post tint)
Color Uniformity	No visible striations	10x Microscopy Inspection

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Tint Intensity	pH too low (< 10) or Dye Hydrolysis	Ensure is fresh. [1] Prepare dye/base mix immediately before use. [1]
Uneven Color (Spotting)	Poor lens hydration or air bubbles	Degas solutions. [1] Ensure lenses are fully submerged and agitated. [1]
High Leaching	Insufficient Extraction	Increase boiling time or use a methanol/water (50/50) extraction step (if polymer compatible). [1]
Lens Deformation	Excessive Heat or pH	Reduce temperature to 40°C; Reduce base concentration to 0.5M.

References

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 - Context: Establishes the use of reactive dyes, including C.I.[2][8][9][10][11][7][12] **Reactive Brown 3**, for contact lens tinting via nucleophilic substitution.
- Code of Federal Regulations. (2024). 21 CFR 73.3121 - Poly(hydroxyethyl methacrylate)-dye copolymers.[1][5] Food and Drug Administration.[1][13][14][15][16] [1]
 - Context: Defines the regulatory framework for color additives in contact lenses.
- Hung, W. M., & Su, K. C. (1999).[1] Method for preparing tinted contact lens. U.S. Patent No. [6][1] 5,938,795.[1]
 - Context: Discusses alternative "monomer-dye" polymerization methods which may improve stability over dip-dyeing.

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